

Catalytic Performance Evaluation of Pyridine Hydroiodide Derivatives

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Compound Focus: Pyridine hydroiodide

CAS No.: 18820-83-2

Cat. No.: S1832926

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The following table summarizes experimental data for **pyridine hydroiodide** and related catalysts in synthesizing cyclic carbonates from epoxides and CO₂ under ambient conditions (1 atm CO₂, 40°C) [1].

Catalyst Name	CAS Number	Chemical Formula	Counter Ion	Reaction Temp.	Catalyst Loading	Substrate	Yield (%)	TOF (h ⁻¹)	Key Findings
DMAP·HI [1]	Information Missing	C ₇ H ₁₁ IN ₂	Iodide (I ⁻)	40 °C	10 mol%	Styrene Oxide	96	-0.80	Superior activity; optimal for its high basicity [1].
p-CH₃Py·HI [1]	18820-83-2 (Parent compound)	C ₆ H ₈ IN	Iodide (I ⁻)	40 °C	10 mol%	Styrene Oxide	89	-0.74	Good activity, electron-donating group enhances performance [1].
Pyridine·HI [1]	18820-83-2 [2] [3]	C ₅ H ₆ IN	Iodide (I ⁻)	40 °C	10 mol%	Styrene Oxide	66	-0.55	Moderate activity [1].
p-CNPy·HI [1]	Information Missing	C ₆ H ₅ IN ₂	Iodide (I ⁻)	40 °C	10 mol%	Styrene Oxide	46	-0.38	Lowest yield; electron-withdrawing group hinders catalysis [1].

Catalyst Name	CAS Number	Chemical Formula	Counter Ion	Reaction Temp.	Catalyst Loading	Substrate	Yield (%)	TOF (h ⁻¹)	Key Findings
DMAP·HBr [1]	Information Missing	C ₇ H ₁₁ BrN ₂	Bromide (Br ⁻)	40 °C	10 mol%	Styrene Oxide	37	~0.30	Demonstrates critical counterion effect (I ⁻ > Br ⁻) [1].
DMAP·HCl [1]	Information Missing	C ₇ H ₁₁ ClN ₂	Chloride (Cl ⁻)	40 °C	10 mol%	Styrene Oxide	20	~0.17	Lowest activity with chloride counterion [1].
HI only [1]	N/A	HI	N/A	40 °C	10 mol%	Styrene Oxide	~10	~0.08	Low yield; forms by-products; proves DMAP is essential [1].

Detailed Experimental Protocols

The key experimental data comes from a model reaction for cyclic carbonate synthesis [1].

Model Reaction for Cyclic Carbonate Synthesis

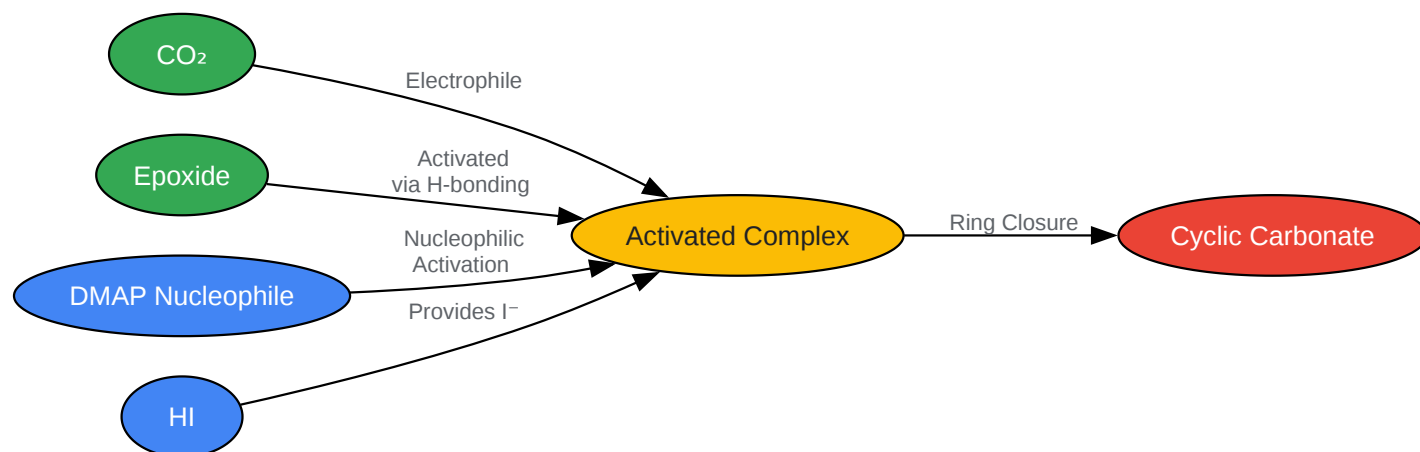
- **Reaction Setup:** A mixture of styrene oxide (5.0 mmol) and the pyridinium iodide catalyst (10 mol%) was prepared.
- **CO₂ Atmosphere:** The reaction was conducted under a **CO₂ balloon (1 atm pressure)**.
- **Conditions:** The mixture was incubated at **40°C** for **12 hours** with no solvents or additives.
- **Product Analysis:** The formation of styrene carbonate was monitored and quantified using **¹H Nuclear Magnetic Resonance (NMR) spectroscopy**. The characteristic methine proton of the product appears at 5.88 ppm, distinct from the starting epoxide [1].

Catalyst Recycling Protocol

- The study reported that the **DMAP·HI catalyst could be recycled without a significant loss of activity**, although the specific details of the isolation and purification process between cycles were not provided in the available excerpt [1].

Mechanistic Insights & Structure-Activity Relationship

The study investigated how the catalyst's structure influences its activity, leading to the following mechanistic understanding [1]:



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- **Dual Role of Catalyst Components:** The mechanism requires both the pyridinium salt (**DMAP**) and the iodide counterion (I^-). DMAP acts as a nucleophile to activate CO_2 , while the iodide attacks the epoxide ring. Using HI alone is ineffective, as it gets consumed and leads to by-products [1].
- **Counterion Effect is Critical:** The iodide (I^-) is significantly more effective than bromide (Br^-) or chloride (Cl^-) due to its superior nucleophilicity and qualities as a leaving group [1].
- **Electronic Effect:** Contrary to some expectations, **catalyst basicity is more important than acidity**. Catalysts with electron-donating groups (e.g., $-N(CH_3)_2$ in DMAP) that increase the pyridine's pKa showed dramatically higher yields than those with electron-withdrawing groups (e.g., $-CN$). This suggests the nucleophilic activation of CO_2 by DMAP is a key step [1].

Important Evaluation Notes

- **Preprint Status:** The primary source [1] is a **preprint from April 2025** and has **not yet undergone peer-review**. Its findings should be considered preliminary.
- **Focused Application:** The evaluation is currently limited to the specific reaction of cyclic carbonate synthesis from epoxides and CO_2 . Catalytic performance can vary significantly in other chemical contexts.
- **Sourcing the Compound:** **Pyridine hydroiodide** (CAS 18820-83-2) is available from chemical suppliers. It appears as a white to light yellow powder and should be stored in a cool, dry place [3].

Conclusion for Researchers

Pyridine hydroiodide, particularly when derived from basic pyridines like DMAP, shows **high promise as a sustainable and efficient organocatalyst** for CO_2 utilization under remarkably mild conditions [1]. The available data provides a strong foundation for its evaluation.

- **For your comparative guide**, you can confidently highlight its **high activity, recyclability, and applicability to gram-scale synthesis** in this context.
- **To strengthen your guide**, I recommend searching for peer-reviewed versions of this study or subsequent publications that may have confirmed these findings. Looking for data on its performance in other classic pyridine-catalyzed reactions would also provide a more comprehensive comparison.

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References

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